

1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone chemical properties

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Compound of Interest

Compound Name: 1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone

Cat. No.: B1290408

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Technical Brief: 1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone

For the Attention of Researchers, Scientists, and Drug Development Professionals

Introduction

This technical brief provides a summary of the currently available chemical and biological information for the compound **1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone**. This molecule belongs to the spiro-indoline class of heterocyclic compounds, a scaffold that has garnered significant interest in medicinal chemistry due to the diverse biological activities exhibited by its derivatives. This document aims to consolidate the known properties of this specific compound and provide context based on related structures.

Chemical Properties

A search of chemical databases and scientific literature has yielded fundamental identification parameters for **1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone**. However, detailed experimental data on its physicochemical properties are not readily available in the public domain.

Table 1: Physicochemical Properties of **1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone**

Property	Value	Source
CAS Number	645419-13-2	[1][2]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O	[1]
Molecular Weight	202.25 g/mol	[1]
IUPAC Name	1-(6'-aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone	N/A
Melting Point	Data not available	N/A
Boiling Point	Data not available	N/A
Solubility	Data not available	N/A

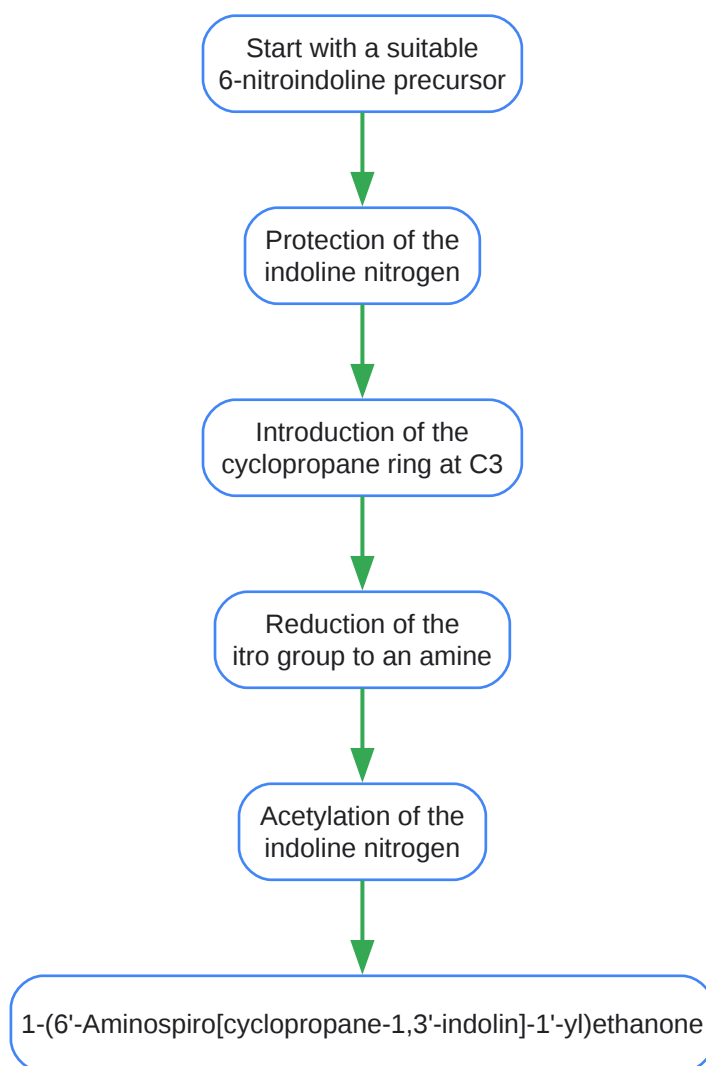
Spectral Data

Detailed experimental spectral data, such as ¹H NMR, ¹³C NMR, and mass spectrometry, for **1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone** are not available in the reviewed literature. For reference, spectral data for related spiro[cyclopropane-1,3'-indolin]-2'-one derivatives often show characteristic signals for the spiro-cyclopropyl and indoline moieties. For instance, in ¹H NMR of similar compounds, the cyclopropyl protons typically appear as multiplets in the upfield region, while the aromatic protons of the indoline ring are observed in the downfield region.[3]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone** has not been identified in the public literature. However, general synthetic strategies for the broader class of spiro[cyclopropane-1,3'-indolin]-2'-ones have been reported. These methods often involve the cyclopropanation of a suitable indolin-2-one precursor. One common approach is the Corey-Chaykovsky reaction, where a sulfonium ylide reacts with an α,β-unsaturated carbonyl compound to form a cyclopropane ring.[3]

A plausible, though unverified, synthetic approach for the target compound could involve the following conceptual steps:



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Figure 1. A conceptual synthetic workflow for the target compound.

Biological Activity

There is no specific biological activity data available for **1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone** in the reviewed literature. However, numerous studies have reported the biological potential of the broader class of spiro[cyclopropane-1,3'-indolin]-2'-one derivatives. These related compounds have shown promise as anticancer agents.^[4] For example, certain derivatives have been found to induce apoptosis in cancer cell lines.^[4] This suggests that the spiro[cyclopropane-1,3'-indoline] scaffold may be a valuable pharmacophore for the development of new therapeutic agents.

Signaling Pathways

Due to the lack of biological studies on **1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone**, there is no information on any signaling pathways it may modulate.

Conclusion and Future Directions

1-(6'-Aminospiro[cyclopropane-1,3'-indolin]-1'-yl)ethanone is a compound for which basic chemical identifiers are known, but a comprehensive profile of its chemical and biological properties is lacking in the public domain. The established biological activity of related spiro[cyclopropane-1,3'-indolin]-2'-ones suggests that this compound could be a candidate for further investigation, particularly in the context of oncology drug discovery.

Future research efforts should focus on:

- The development and publication of a robust synthetic protocol.
- Full characterization of its physicochemical properties, including solubility and melting point.
- Acquisition and interpretation of detailed spectral data (NMR, MS, IR).
- In vitro and in vivo screening to determine its biological activity profile and potential therapeutic applications.

This technical brief highlights the current knowledge gap and underscores the opportunity for further research into this potentially valuable chemical entity.

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